

Solubility Profiling & Handling of (Cyclobut-2-en-1-yl)methanol: A Technical Guide

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Compound of Interest

Compound Name: (Cyclobut-2-en-1-yl)methanol

CAS No.: 15963-49-2

Cat. No.: B15254524

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Executive Summary & Compound Profile

(Cyclobut-2-en-1-yl)methanol (CAS: 15963-49-2) is a small, amphiphilic allylic alcohol. Its solubility behavior is governed by the competition between its hydrophilic hydroxymethyl group and the hydrophobic, sterically strained cyclobutene ring.

For drug development professionals, this compound presents a specific challenge: it sits on the "solubility cliff" between aqueous and organic phases. With a calculated LogP of approximately 0.5, it exhibits significant solubility in both water and organic solvents, making extraction and purification non-trivial.

Physicochemical Snapshot

Property	Value / Descriptor	Implication for Solubility
Molecular Formula	C ₅ H ₈ O	Low MW (84.12 g/mol) favors high solubility.[1]
Structure	Primary Alcohol + Cyclobutene	Amphiphilic; H-bond donor/acceptor.
Calculated LogP	-0.5	Semi-polar. Partitions almost equally between water and octanol.
Boiling Point	Predicted ~140–150°C	Moderate volatility; concentration requires care.
Physical State	Colorless to pale yellow liquid	Miscible with many solvents.

The Solubility Landscape

Aqueous Solubility (The "Water Trap")

Unlike larger aliphatic alcohols (e.g., hexanol), **(Cyclobut-2-en-1-yl)methanol** is highly soluble in water. The hydroxyl group dominates the small hydrophobic surface area of the cyclobutene ring.

- Prediction: >50 mg/mL (potentially miscible).
- Implication: In synthetic workups, this compound will not efficiently partition into non-polar organic solvents (like Hexane or Toluene) from an aqueous layer. It risks being discarded in the aqueous waste stream.

Organic Solvent Compatibility

The compound exhibits broad solubility in organic solvents due to its small size and lipophilic ring.

Solvent Class	Representative Solvents	Solubility Rating	Notes
Polar Protic	Methanol, Ethanol	Miscible	Excellent for storage, but promotes nucleophilic attack if acidic.
Polar Aprotic	DMSO, DMF, Acetonitrile	Miscible	Good for reactions; difficult to remove post-reaction.
Chlorinated	Dichloromethane (DCM), Chloroform	High	Preferred extraction solvent.
Esters/Ethers	Ethyl Acetate, THF, Diethyl Ether	High	Good extraction solvents, often require "salting out".
Non-Polar	Hexanes, Heptane	Low to Moderate	Used as a co-solvent for chromatography (antisolvent).

Experimental Protocols: Determining Solubility & Partitioning

As an application scientist, you cannot rely on predicted values for critical formulation steps. The following protocols are designed to validate solubility and partition coefficients (LogD/LogP) specifically for volatile, reactive alcohols.

Protocol A: The "Salting Out" Extraction Efficiency Test

Purpose: To determine the optimal solvent system for isolating the compound from aqueous reaction mixtures.

Reagents: Saturated NaCl solution (Brine), Dichloromethane (DCM), Ethyl Acetate (EtOAc), Diethyl Ether (Et₂O).

Workflow:

- Preparation: Dissolve 50 mg of **(Cyclobut-2-en-1-yl)methanol** in 2 mL of water (simulating a reaction quench).
- Control: Measure the concentration of the aqueous phase using HPLC or GC (Area_initial).
- Extraction:
 - Aliquot A: Extract with 2 mL DCM.
 - Aliquot B: Extract with 2 mL EtOAc.
 - Aliquot C: Saturate with NaCl, then extract with 2 mL EtOAc.
- Analysis: Separate layers. Analyze the aqueous layer for residual compound.
- Calculation:

[1]

Success Criteria: A recovery >95% indicates a viable extraction protocol. Typically, DCM or Salting out + EtOAc is required for this molecule.

Protocol B: Thermodynamic Solubility (Shake-Flask Method)

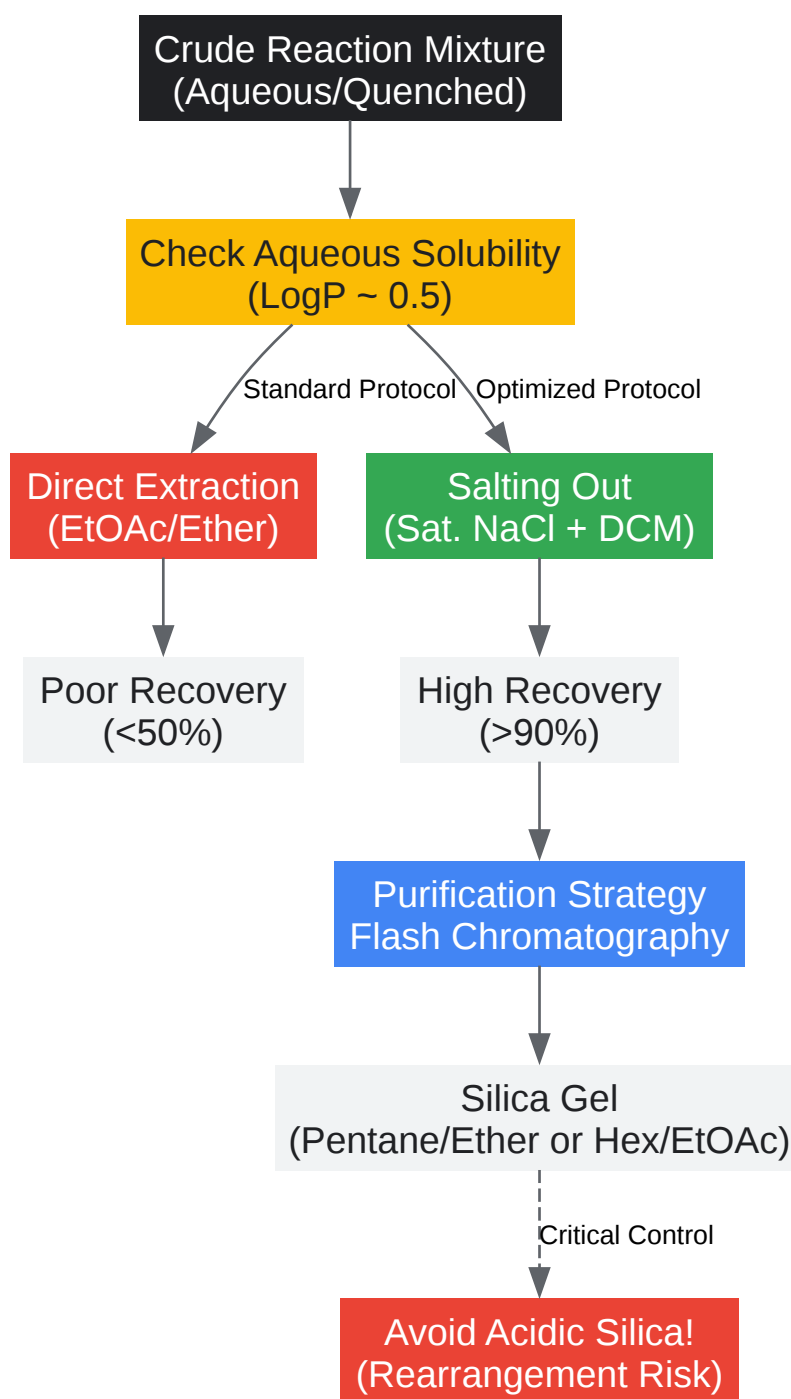
Purpose: Definitive solubility data for formulation.

- Excess Addition: Add liquid **(Cyclobut-2-en-1-yl)methanol** dropwise to 1 mL of buffer (pH 7.4) or water in a sealed HPLC vial until a visible droplet persists (phase separation).
 - Note: Do not use open beakers; the compound is moderately volatile.
- Equilibration: Agitate at 25°C for 24 hours.
- Separation: Centrifuge at 10,000 rpm for 5 minutes to separate the undissolved oil droplet from the saturated aqueous phase.

- Sampling: Carefully pipette the supernatant (aqueous phase). Dilute 100x with Methanol to prevent precipitation/phase separation in the needle.
- Quantification: Analyze via GC-FID or HPLC-UV (210 nm detection for the alkene).

Visualization: Extraction & Purification Logic[2]

The following diagram illustrates the decision logic for processing reaction mixtures containing **(Cyclobut-2-en-1-yl)methanol**, accounting for its amphiphilic nature and stability risks.



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Caption: Decision matrix for the extraction and purification of amphiphilic cyclobutenyl alcohols.

Critical Handling & Stability Factors

When evaluating solubility, one must also consider the chemical stability of the solute in the chosen solvent.

Thermal Instability (Ring Opening)

Cyclobutenes are strained rings. At elevated temperatures ($>100^{\circ}\text{C}$), **(Cyclobut-2-en-1-yl)methanol** can undergo electrocyclic ring opening to form butadiene derivatives.

- Solubility Implication: Do not use high-boiling solvents (e.g., DMSO, water) if removal requires high heat. Use low-boiling solvents (DCM, Ether) that can be stripped at $<40^{\circ}\text{C}$.

Acid Sensitivity

Allylic alcohols on strained rings are prone to acid-catalyzed rearrangement (allylic transposition) or dehydration.

- Protocol Adjustment: When testing solubility in aqueous buffers, ensure pH is neutral (7.0–7.4). Avoid acidic HPLC mobile phases (e.g., 0.1% TFA) during long runs; use neutral buffers or low concentrations of Formic Acid.

References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 13815416, **(Cyclobut-2-en-1-yl)methanol**. Retrieved from [\[Link\]](#)
- Bartholomew, A. et al. (2017). Synthesis and Computational Studies of Nucleoside Analogues. (Discusses extraction of cyclobutenyl intermediates using DCM). Retrieved from [\[Link\]](#)
- LibreTexts Chemistry. Solubility of Alcohols and Organic Compounds. (General principles for C4-C6 alcohol solubility). Retrieved from [\[Link\]](#)

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Sources

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